

# Essential Procedures for the Safe Disposal of (Rac)-GDC-2992

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## Compound of Interest

Compound Name: (Rac)-GDC-2992

Cat. No.: B15605913

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For Immediate Implementation by Laboratory Personnel

This guide provides comprehensive, step-by-step procedures for the proper and safe disposal of **(Rac)-GDC-2992**, a potent, research-grade PROTAC androgen receptor degrader. Adherence to these protocols is critical for ensuring the safety of laboratory personnel, preventing environmental contamination, and maintaining regulatory compliance. As **(Rac)-GDC-2992** is intended for research use only, it must be handled as a hazardous chemical waste, with disposal managed through your institution's Environmental Health and Safety (EHS) office.

## I. Immediate Safety and Handling Protocols

Before initiating any disposal procedures, it is imperative to handle **(Rac)-GDC-2992** with the appropriate safety measures to minimize exposure risks.

Personal Protective Equipment (PPE): All personnel handling **(Rac)-GDC-2992**, including during disposal, must wear the following standard laboratory PPE:

- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile). Gloves should be inspected before use and disposed of as hazardous waste after handling the compound.
- **Body Protection:** A laboratory coat must be worn to prevent skin contact.

Engineering Controls: All handling and preparation of **(Rac)-GDC-2992** for disposal should be conducted within a certified chemical fume hood to prevent inhalation of any aerosols or dust.

## II. Step-by-Step Disposal Protocol

Under no circumstances should **(Rac)-GDC-2992** or its solutions be disposed of down the drain or in regular solid waste trash.<sup>[1][2]</sup> It must be treated as hazardous chemical waste.

### Step 1: Waste Segregation and Collection

Properly identify and segregate all waste streams containing **(Rac)-GDC-2992**. This includes:

- Unused or expired solid **(Rac)-GDC-2992**.
- Solutions containing **(Rac)-GDC-2992** (e.g., in DMSO).<sup>[3]</sup>
- Contaminated labware, such as pipette tips, vials, and gloves.

Collect all **(Rac)-GDC-2992** waste in a designated, leak-proof hazardous waste container that is chemically compatible with the waste.<sup>[2][4]</sup>

### Step 2: Container Labeling

The hazardous waste container must be clearly labeled. The label should include the following information:

- The words "Hazardous Waste".
- The full chemical name: "**(Rac)-GDC-2992**". Avoid using abbreviations.
- The concentration and quantity of the waste.
- The date the waste was first added to the container (accumulation start date).
- The name and contact information of the Principal Investigator.

### Step 3: Waste Storage

Store the hazardous waste container in a designated, secure, and well-ventilated satellite accumulation area within the laboratory.[4] Ensure the container lid is securely closed except when adding waste.[2] Use secondary containment for all liquid waste to prevent spills.[2]

#### Step 4: Disposal of Empty Containers

The original container of **(Rac)-GDC-2992** must also be disposed of as hazardous waste.

- Thoroughly empty the container.[2]
- The first rinse of the container with a suitable solvent must be collected and disposed of as hazardous waste.[1][2] For highly toxic chemicals, the first three rinses should be collected. [2]
- After rinsing and air-drying, deface or remove the original label before disposing of the container as solid waste, or as per your institution's guidelines.[1]

#### Step 5: Request for Waste Pickup

Once the hazardous waste container is full, or in accordance with your institution's policies, submit a waste collection request to your EHS office.[1][4] Do not allow hazardous waste to accumulate in the laboratory for extended periods.[1]

## III. Data Presentation

Table 1: Chemical and Physical Properties of **(Rac)-GDC-2992**

Property	Value
CAS Number	2753650-84-7[3]
Molecular Formula	C45H51ClN8O5[3][5]
Molecular Weight	819.39 g/mol [3]
Solubility	Soluble in DMSO[3]
Storage	-20°C, protect from light, stored under nitrogen[3]

Table 2: Personal Protective Equipment (PPE) for Disposal

Equipment	Specification
Eye Protection	Safety glasses with side shields or chemical splash goggles
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Body Protection	Laboratory coat
Respiratory	Handled in a chemical fume hood

## IV. Experimental Protocols

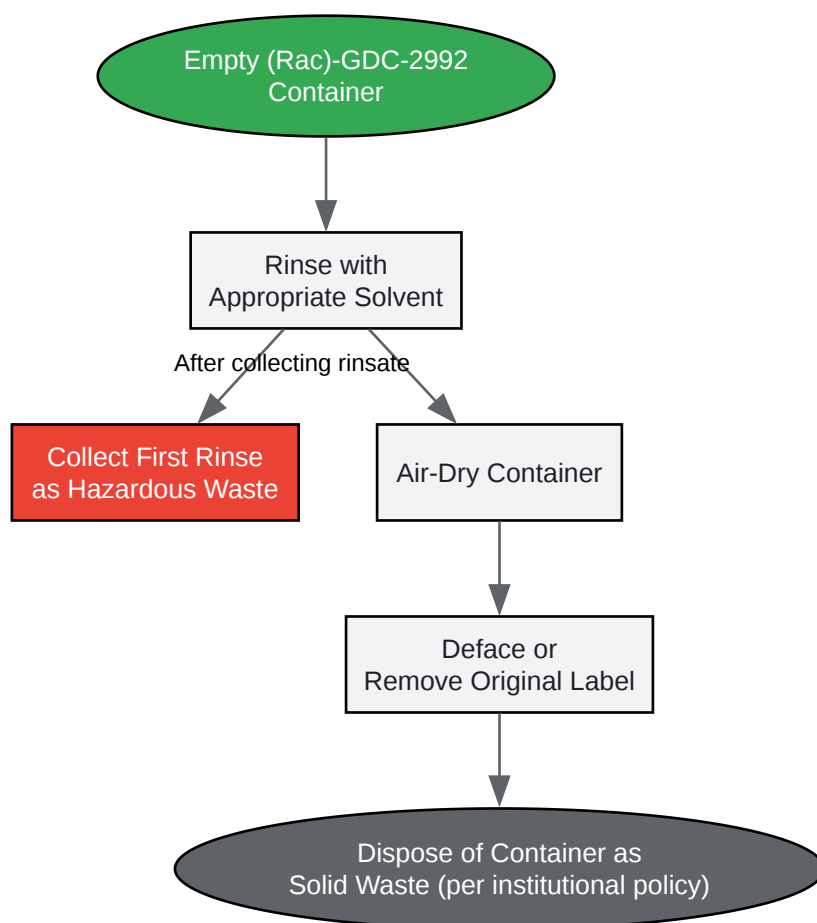
As this document pertains to disposal, no experimental protocols are cited. For experimental use, refer to the product data sheet provided by the supplier.[3][6]

## V. Mandatory Visualizations



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Caption: Workflow for the safe disposal of **(Rac)-GDC-2992**.



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Caption: Disposal procedure for empty **(Rac)-GDC-2992** containers.

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## References

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